

4-Allyl-1,6-heptadien-4-ol molecular weight and formula

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Compound of Interest

Compound Name: 4-Allyl-1,6-heptadien-4-ol

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An In-depth Technical Guide on 4-Allyl-1,6-heptadien-4-ol

This document provides essential chemical data for **4-Allyl-1,6-heptadien-4-ol**, a compound relevant to researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Properties

4-Allyl-1,6-heptadien-4-ol, also known as triallylcarbinol, is a tertiary alcohol.^[1] Its chemical structure consists of a heptane backbone with three allyl groups and a hydroxyl group attached to the fourth carbon atom.

Quantitative Chemical Data

The fundamental molecular properties of **4-Allyl-1,6-heptadien-4-ol** are summarized in the table below for clear reference.

Identifier	Value	Citations
Molecular Formula	C ₁₀ H ₁₆ O	^{[1][2][3][4][5][6]}
Molecular Weight	152.23 g/mol	^{[1][2][4][5]}
CAS Number	10202-75-2	^{[1][2]}
Appearance	Clear colorless liquid	^[3]

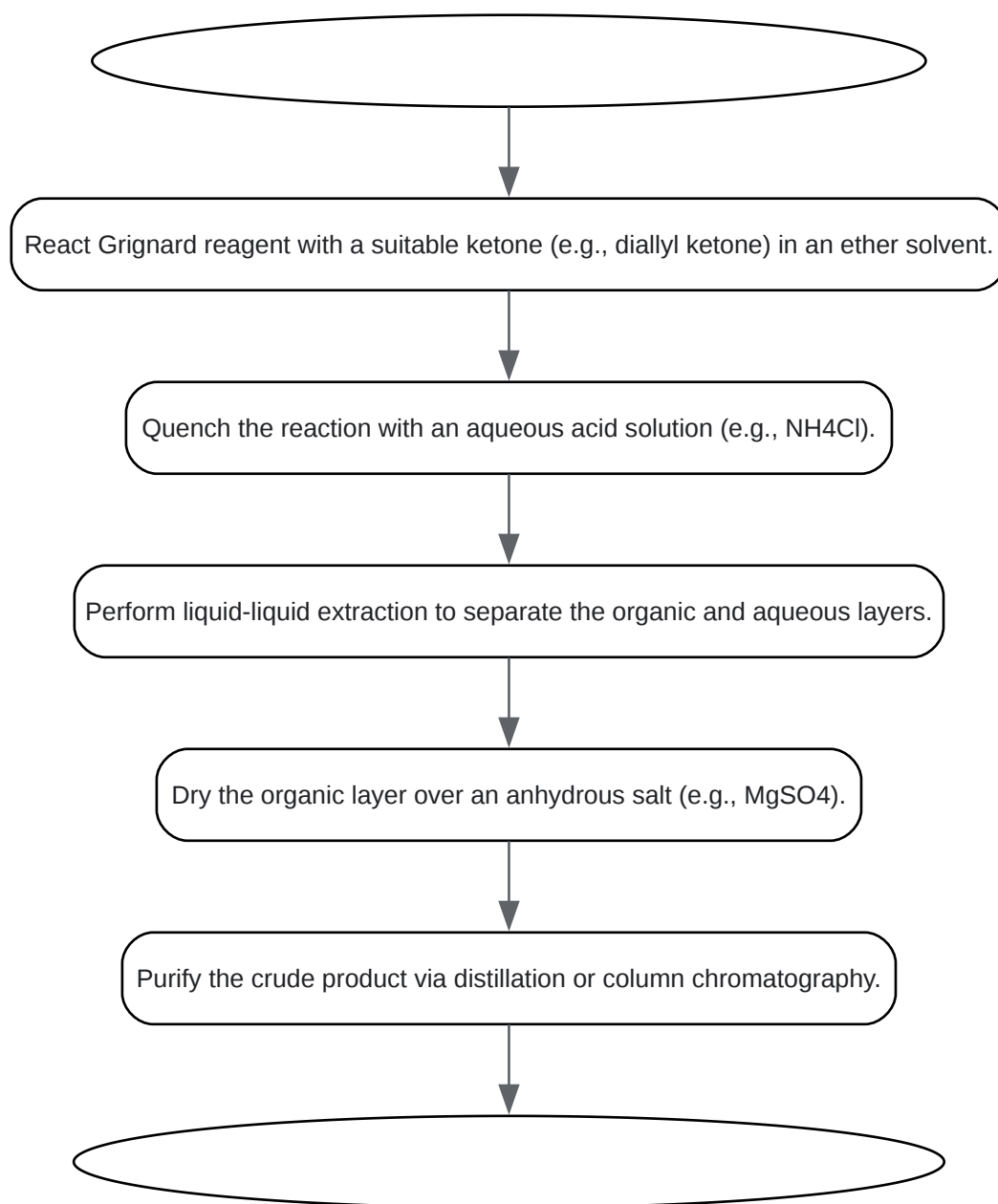
Structural Information

The structural formula provides a two-dimensional representation of the atomic arrangement in **4-Allyl-1,6-heptadien-4-ol**.

Caption: 2D structural representation of **4-Allyl-1,6-heptadien-4-ol**.

Experimental Data and Protocols

While detailed experimental protocols for the synthesis of **4-Allyl-1,6-heptadien-4-ol** are extensive and varied, a common approach involves the Grignard reaction. A general workflow for such a synthesis is outlined below.



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Caption: Generalized workflow for the synthesis of **4-Allyl-1,6-heptadien-4-ol**.

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